

# IUPAC name and CAS number for 4-Methylcyclohexanecarboxylic acid

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## Compound of Interest

Compound Name: 4-Methylcyclohexanecarboxylic acid

Cat. No.: B089276

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An In-depth Technical Guide to **4-Methylcyclohexanecarboxylic Acid**

## Chemical Identity and Structure

**4-Methylcyclohexanecarboxylic acid** is a cyclic carboxylic acid characterized by a cyclohexane ring substituted with a methyl group at the 4-position and a carboxylic acid group at the 1-position.<sup>[1]</sup> Its chemical formula is  $C_8H_{14}O_2$  with a molecular weight of 142.20 g/mol. <sup>[1][2]</sup> The standard IUPAC name for this compound is 4-methylcyclohexane-1-carboxylic acid. <sup>[1][2]</sup> It is a compound of significant interest as an organic building block in the synthesis of more complex molecules, particularly in the pharmaceutical and cosmetic industries.<sup>[3][4]</sup>

A critical structural feature of **4-methylcyclohexanecarboxylic acid** is the existence of geometric isomers (cis and trans) based on the orientation of the two substituent groups on the cyclohexane ring.<sup>[1]</sup>

- Trans isomer: The methyl and carboxylic acid groups are on opposite sides of the ring's plane.
- Cis isomer: The methyl and carboxylic acid groups are on the same side of the ring's plane.
- Mixture: Commercial products are often available as a mixture of both cis and trans isomers. <sup>[1]</sup>

The specific isomerism influences the compound's physical properties and applications. The CAS Registry Number, a unique identifier, varies depending on the isomeric form:

- Mixture of cis and trans: 4331-54-8[2][5][6]
- Cis isomer: 934-67-8[1]
- Trans isomer: 13064-83-0[1][7]

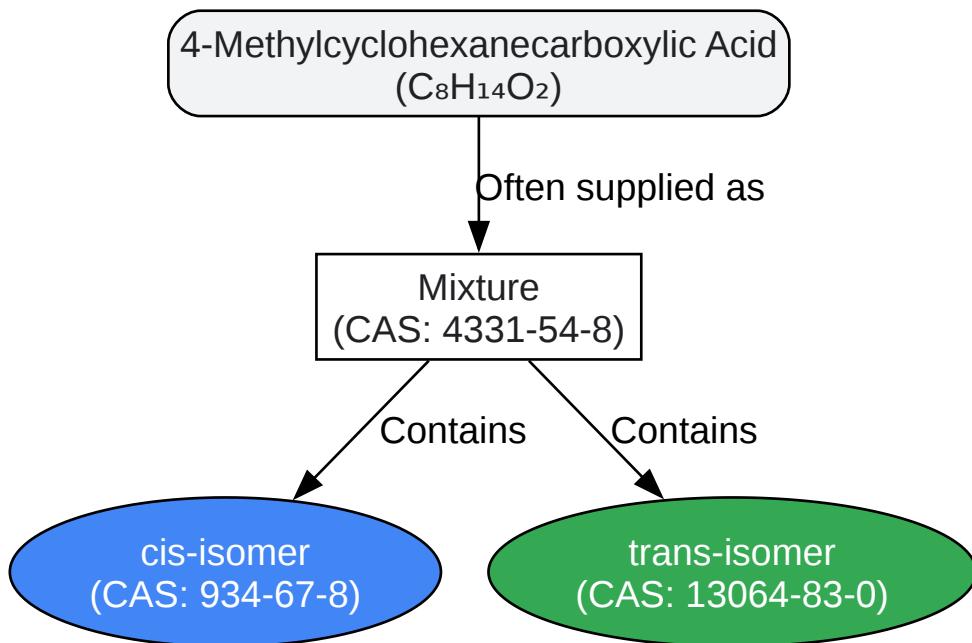
## Quantitative Data Summary

The physical and chemical properties of **4-methylcyclohexanecarboxylic acid** can vary between its isomers and whether it is in a mixed state. The following table summarizes key quantitative data for the compound.

Property	Value (Mixture of Isomers)	Value (trans-isomer)
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>2</sub> [5][6]	C <sub>8</sub> H <sub>14</sub> O <sub>2</sub> [7]
Molecular Weight	142.20 g/mol [5]	142.20 g/mol [7]
CAS Number	4331-54-8[5][6]	13064-83-0[7]
Appearance	Colorless liquid or oil[5]	White crystalline solid/powder[1][7]
Melting Point	110 °C[5]	109-111 °C[7][8]
Boiling Point	134-136 °C at 15 mmHg[5]	Not specified
Density	1.005 g/mL at 25 °C[5]	Not specified
Refractive Index	n <sub>20/D</sub> 1.4598[5]	Not specified
pKa	4.92 ± 0.10 (Predicted)[5]	Not specified
Solubility	Chloroform, DMSO, Methanol[5]	Not specified

## Isomerism and Structure

The stereochemistry of **4-methylcyclohexanecarboxylic acid** is fundamental to its chemical identity. The relationship between the different isomeric forms is a key consideration for synthesis and application development.



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Isomeric forms of **4-Methylcyclohexanecarboxylic acid**.

## Experimental Protocols

A common and effective method for synthesizing **4-methylcyclohexanecarboxylic acid** is through the catalytic hydrogenation of p-toluiic acid. This process involves the reduction of the aromatic ring to a cyclohexane ring.

Protocol: Synthesis via Hydrogenation of p-Toluiic Acid[5][8]

Materials:

- p-Toluiic acid (Substrate)
- Palladium-based catalyst (e.g., Pd/C) or other suitable hydrogenation catalyst (20 mg)
- Deionized water (Solvent, 5 mL)

- Hydrogen ( $H_2$ ) gas
- Ethyl acetate (Extraction solvent)
- Ethanol (for catalyst washing)

**Equipment:**

- 25 mL stainless steel autoclave with a PTFE liner
- Magnetic stirrer and heating plate
- Gas chromatograph (GC) with a flame ionization detector (FID) for analysis
- Gas chromatograph-mass spectrometer (GC-MS) for structural confirmation
- Centrifuge

**Procedure:**

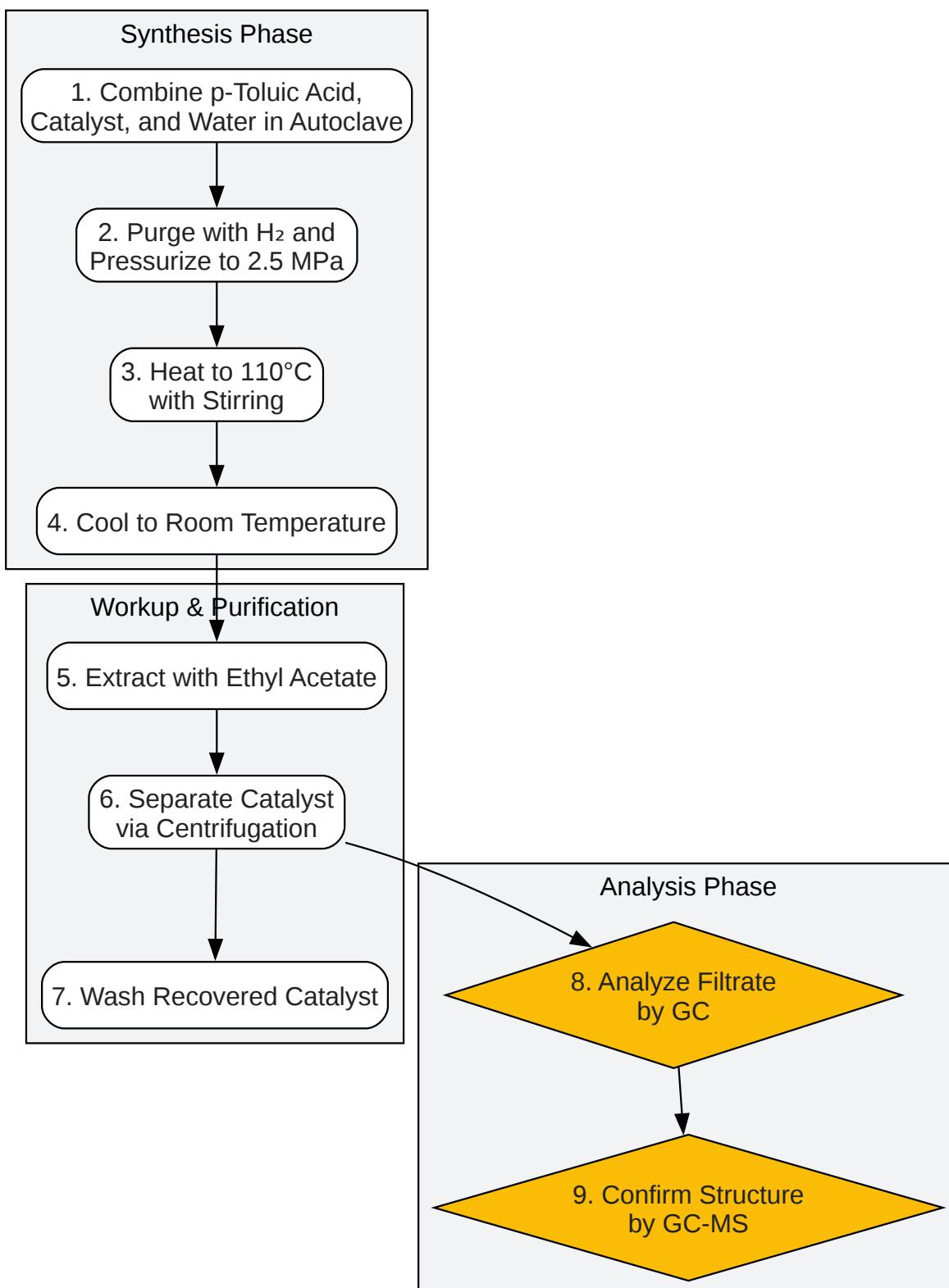
- Reaction Setup: Disperse 61 mg (0.5 mmol) of p-toluenesulfonic acid and 20 mg of the catalyst in 5 mL of deionized water within the PTFE liner of the autoclave.
- Sealing and Purging: Seal the autoclave. Purge the air inside by flushing it with hydrogen gas.
- Pressurization: Pressurize the autoclave with hydrogen to 2.5 MPa.
- Reaction Conditions: Heat the reaction mixture to 110 °C while stirring magnetically at 1000 rpm. Maintain these conditions until the reaction is complete, which can be monitored by techniques such as thin-layer chromatography or by running trials of varying duration.
- Cooling and Extraction: Once the reaction is complete, cool the autoclave to room temperature. Transfer the reaction mixture and extract the product with ethyl acetate.
- Catalyst Separation: Separate the solid catalyst from the liquid mixture by centrifugation.

- Catalyst Washing: Wash the recovered catalyst sequentially with ethyl acetate, ethanol, and deionized water to remove any adsorbed product or impurities.
- Product Analysis: Analyze the filtrate (the ethyl acetate layer containing the product) using gas chromatography (GC) to determine purity and yield. Confirm the chemical structure of the product using GC-MS.

## Visualization of Workflows and Applications

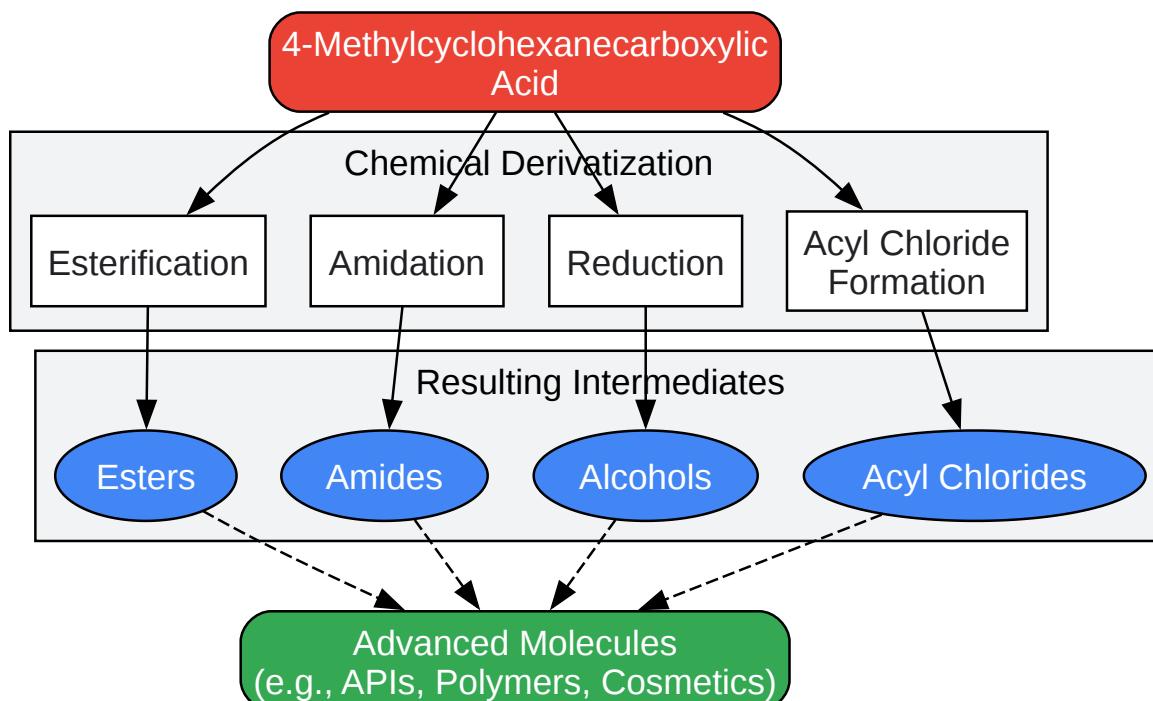
### A. Experimental Workflow: Synthesis and Analysis

The following diagram outlines the key steps in the synthesis and subsequent analysis of **4-methylcyclohexanecarboxylic acid** as described in the protocol.

[Click to download full resolution via product page](#)Workflow for the synthesis of **4-Methylcyclohexanecarboxylic acid**.

## B. Role in Chemical Synthesis

**4-Methylcyclohexanecarboxylic acid** is a versatile building block. Its carboxylic acid functional group can be readily converted into other functional groups (e.g., esters, amides, acid chlorides), making it a valuable precursor for creating more complex molecules with potential applications in pharmaceuticals and materials science.[3][5]



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Role as a building block in organic synthesis.

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## References

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